

Solubility Profile of Butopyronoxyl in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butopyronoxyl, chemically known as butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate, is a compound that has been historically used as an insect repellent.[1] A thorough understanding of its solubility in various organic solvents is crucial for its formulation, analytical testing, and potential applications in diverse fields such as agriculture and pharmaceuticals. This technical guide provides a comprehensive overview of the available solubility data for **Butopyronoxyl** and outlines the standard experimental protocols for solubility determination.

Core Data Presentation: Solubility of Butopyronoxyl

The solubility of **Butopyronoxyl** in aqueous and organic solvents is summarized in the table below. It is important to note that while qualitative data is widely reported, specific quantitative solubility data in a broad range of organic solvents is not readily available in publicly accessible literature. The term "miscible" indicates that the substance dissolves in the solvent in all proportions.



Solvent	Туре	Solubility	Temperature (°C)
Water	Aqueous	Practically Insoluble; 275 mg/L	20
Dimethyl Sulfoxide (DMSO)	Organic (Aprotic)	100 mg/mL	Not Specified
Ethanol (Alcohol)	Organic (Protic)	Miscible	Not Specified
Chloroform	Organic (Halogenated)	Miscible	Not Specified
Diethyl Ether	Organic (Ether)	Miscible	Not Specified
Glacial Acetic Acid	Organic (Acid)	Miscible	Not Specified

Experimental Protocols

The determination of a compound's solubility is a fundamental experimental procedure. The most widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method.[2][3] This protocol is a foundational technique in chemical and pharmaceutical research.

Shake-Flask Method for Solubility Determination

This method is designed to determine the equilibrium solubility of a substance in a given solvent by allowing the system to reach a state of equilibrium between the dissolved and undissolved solute.

- 1. Preparation of a Saturated Solution:
- An excess amount of Butopyronoxyl is added to a known volume of the selected organic solvent in a sealed, temperature-controlled container (e.g., a glass vial or flask).
- The container is then agitated using a mechanical shaker or a magnetic stirrer at a constant, specified temperature for an extended period, typically 24 to 72 hours. This ensures that equilibrium is reached.[2]
- 2. Phase Separation:

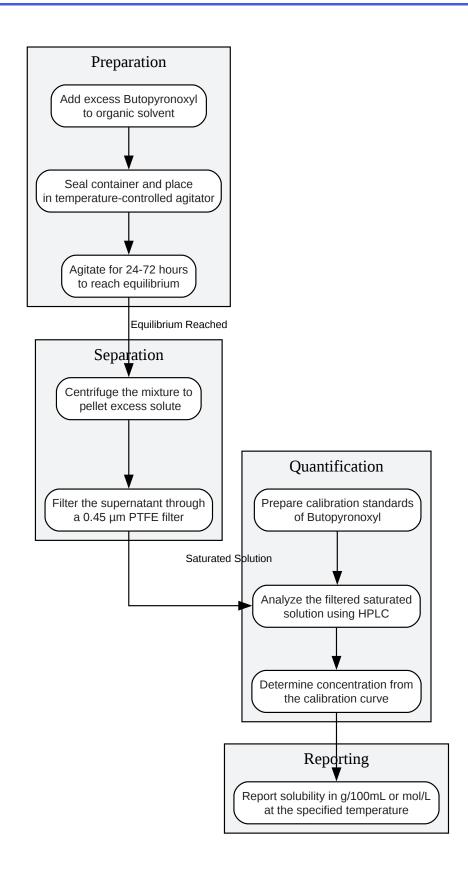


- Once equilibrium is established, the undissolved portion of Butopyronoxyl must be separated from the saturated solution.
- This is typically achieved through centrifugation to pellet the excess solute, followed by careful filtration of the supernatant through a chemically inert filter (e.g., a PTFE syringe filter with a pore size of 0.45 μm) that does not absorb the solute.[2]
- 3. Quantification of the Solute:
- The concentration of **Butopyronoxyl** in the clear, saturated filtrate is then determined using a suitable and validated analytical technique.
- High-Performance Liquid Chromatography (HPLC) is a common and accurate method for
 this purpose. A calibration curve must be generated using standard solutions of
 Butopyronoxyl of known concentrations to ensure accurate quantification. Other methods
 such as Gas Chromatography (GC) or UV-Vis Spectroscopy could also be employed,
 depending on the properties of the analyte and the solvent.
- 4. Data Reporting:
- The solubility is typically reported in units of mass per volume (e.g., g/100 mL or mg/mL) or as a molar concentration (mol/L) at the specified temperature.

Mandatory Visualization Experimental Workflow for Solubility Determination

The following diagram illustrates the logical workflow of the shake-flask method for determining the solubility of **Butopyronoxyl**.





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Workflow for the shake-flask solubility determination method.



Conclusion

The solubility profile of **Butopyronoxyl** indicates that it is miscible with several common organic solvents, including alcohols, chloroform, ether, and glacial acetic acid, while being practically insoluble in water. A single quantitative data point in DMSO is available. For precise formulation and research purposes, it is recommended that the solubility in specific solvents of interest be determined experimentally using a standardized protocol such as the shake-flask method outlined in this guide. The lack of extensive quantitative solubility data in the public domain highlights an area for future research to better characterize this compound.

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